

Application Notes and Protocols: Cell-Based Assays to Determine SBI-797812 Efficacy

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Compound of Interest

Compound Name: SBI-797812

Cat. No.: B610729

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Introduction

SBI-797812 is a potent and selective small molecule activator of nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the mammalian NAD⁺ salvage pathway.^{[1][2]} By enhancing NAMPT's catalytic efficiency, **SBI-797812** effectively increases the intracellular production of nicotinamide mononucleotide (NMN), a key precursor to nicotinamide adenine dinucleotide (NAD⁺).^{[1][3]} Given that declining NAD⁺ levels are associated with aging and various diseases, pharmacological activation of NAMPT presents a promising therapeutic strategy.^[1] These application notes provide detailed protocols for cell-based assays designed to quantify the efficacy of **SBI-797812** by measuring its impact on intracellular NMN and NAD⁺ concentrations.

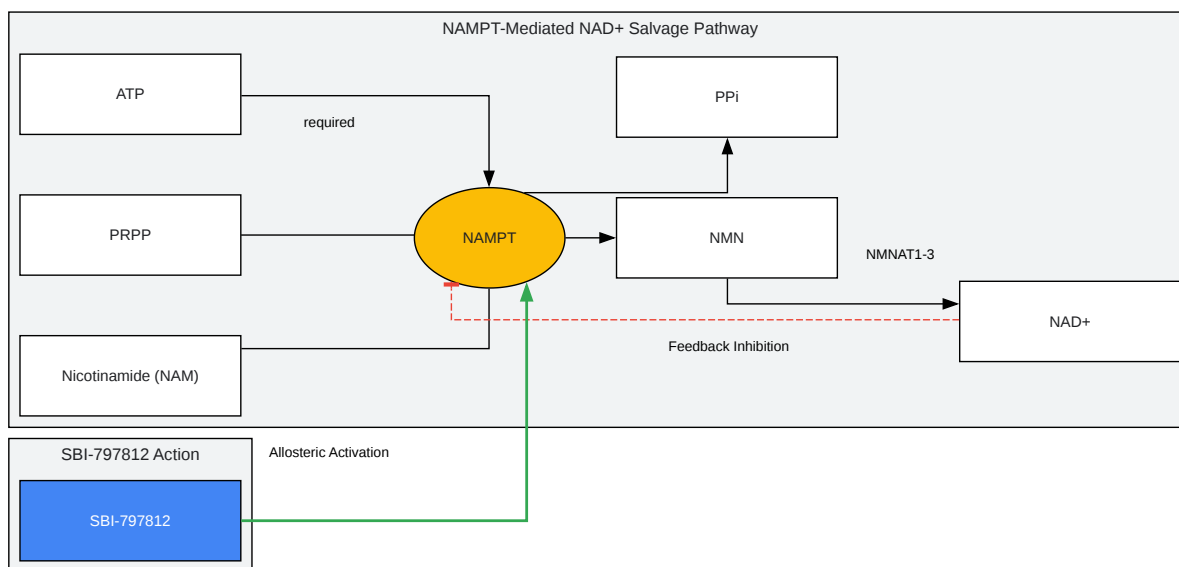
Mechanism of Action of **SBI-797812**

SBI-797812 functions as an allosteric activator of NAMPT. Its mechanism involves several key actions that collectively transform NAMPT into a more efficient enzyme:

- **Shifts Reaction Equilibrium:** It pushes the reversible NAMPT reaction towards the formation of NMN from nicotinamide (NAM) and 5-phosphoribosyl-1-pyrophosphate (PRPP).
- **Increases ATP Affinity:** The activation of NAMPT by **SBI-797812** is ATP-dependent. The molecule enhances NAMPT's affinity for ATP, a required substrate for the reaction.

- **Stabilizes Phosphorylated NAMPT:** It stabilizes the phosphorylated, active form of the NAMPT enzyme.
- **Blunts Feedback Inhibition:** **SBI-797812** alleviates the end-product feedback inhibition that is normally exerted by NAD⁺.

These combined effects lead to a significant boost in the production of NMN, which is then converted to NAD⁺, thereby elevating the cellular NAD⁺ pool.



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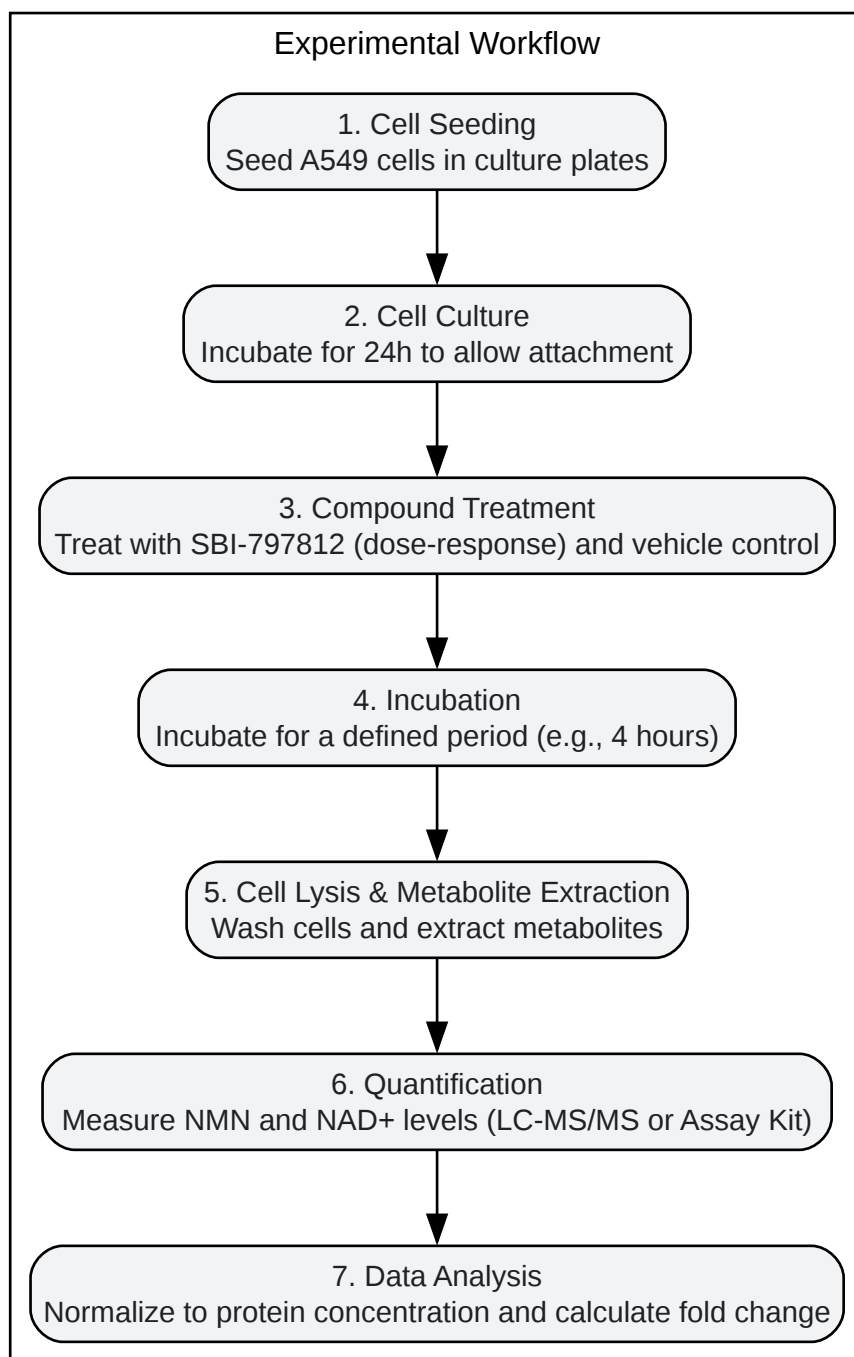
Caption: Mechanism of **SBI-797812** action on the NAMPT pathway.

Application Protocol: Quantification of Intracellular NMN and NAD⁺

This protocol details a cell-based assay to determine the efficacy of **SBI-797812** by measuring changes in intracellular NMN and NAD⁺ levels in cultured cells. A549 human lung carcinoma cells are used as an example, as they are a commonly used model for testing NAMPT activators.

I. Principle

The efficacy of **SBI-797812** is directly correlated with its ability to increase the synthesis of NMN and, consequently, NAD⁺. Cultured cells are treated with varying concentrations of **SBI-797812**. Following incubation, cells are lysed, and the intracellular metabolites are extracted. The concentrations of NMN and NAD⁺ in the cell lysates are then quantified using a sensitive analytical method, such as Liquid Chromatography-Mass Spectrometry (LC-MS/MS), or a commercially available NAD/NADH colorimetric/fluorometric assay kit.



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References

- 1. researchgate.net [researchgate.net]
- 2. SBI-797812 - Wikipedia [en.wikipedia.org]
- 3. Boosting NAD+ with a small molecule that activates NAMPT - PMC [pmc.ncbi.nlm.nih.gov]
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